

Navigating the Toxicological Landscape of 3,5-Dimethylbenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dimethylbenzoic acid

Cat. No.: B125875

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Dimethylbenzoic acid, a substituted aromatic carboxylic acid, finds application as an intermediate in the synthesis of various chemical compounds. Understanding its toxicological profile is paramount for ensuring safe handling, assessing potential environmental impact, and for professionals in the field of drug development who may encounter this or structurally related molecules. This technical guide provides a consolidated overview of the currently available toxicological data for **3,5-Dimethylbenzoic acid**, highlighting key findings and identifying areas where data is presently limited.

Hazard Identification and Classification

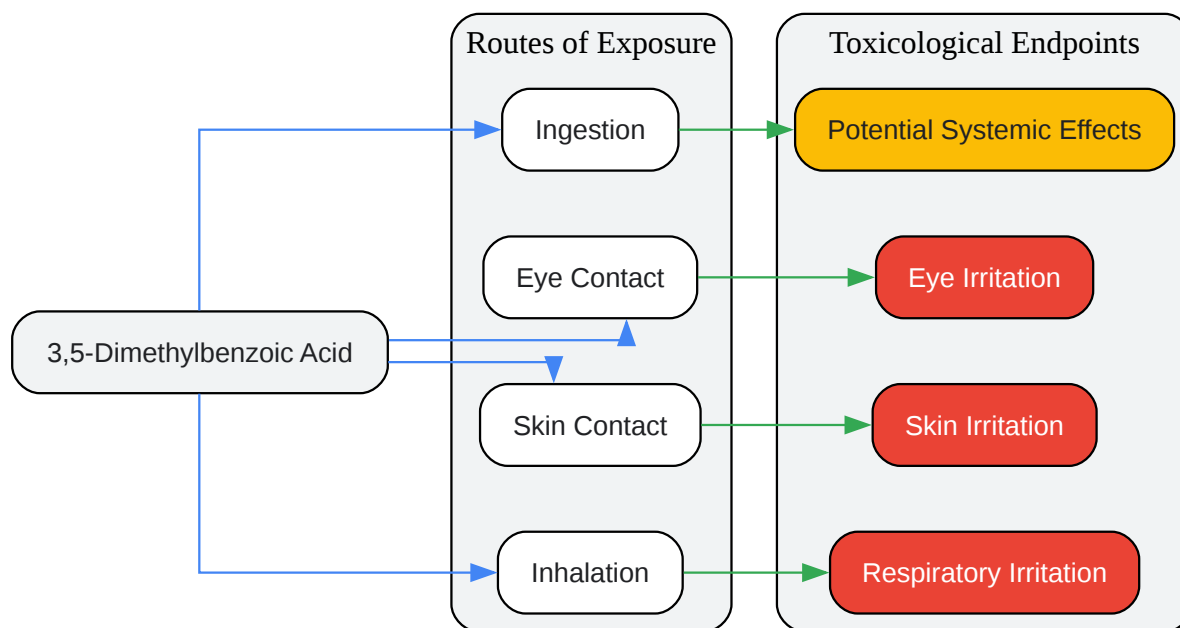
3,5-Dimethylbenzoic acid is classified as a hazardous substance. The primary hazards identified from available safety data sheets and chemical databases are summarized below.

GHS Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)

- Some sources also indicate it may be harmful if swallowed.[4][5]

The logical relationship of these identified hazards is illustrated in the following diagram.



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Hazard profile of **3,5-Dimethylbenzoic acid**.

Toxicological Data Summary

The available quantitative and qualitative toxicological data for **3,5-Dimethylbenzoic acid** are summarized in the tables below. It is important to note that for several key toxicological endpoints, comprehensive studies are not publicly available.

Table 1: Acute Toxicity Data

Route of Administration	Species	Test Type	Value	Reference
Intraperitoneal	Mouse	LD50	750 mg/kg	[4][6]
Oral	-	-	Harmful if swallowed (classification)	[4][5]
Dermal	-	-	No data available	

Table 2: Irritation and Sensitization Data

Endpoint	Species	Result	Reference
Skin Irritation	-	Causes skin irritation	[1][2][3]
Eye Irritation	-	Causes serious eye irritation	[1][2][3]
Respiratory Irritation	-	May cause respiratory irritation	[2][3]
Skin Sensitization	-	May cause sensitization by skin contact	[4]

Table 3: Genotoxicity, Carcinogenicity, and Reproductive Toxicity

Endpoint	Finding	Reference
Mutagenic Effects	No information available	[7]
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, ACGIH, OSHA	[7]
Reproductive Effects	No information available	[7]
Teratogenicity	No information available	[7]

Table 4: Repeated Dose and Chronic Toxicity

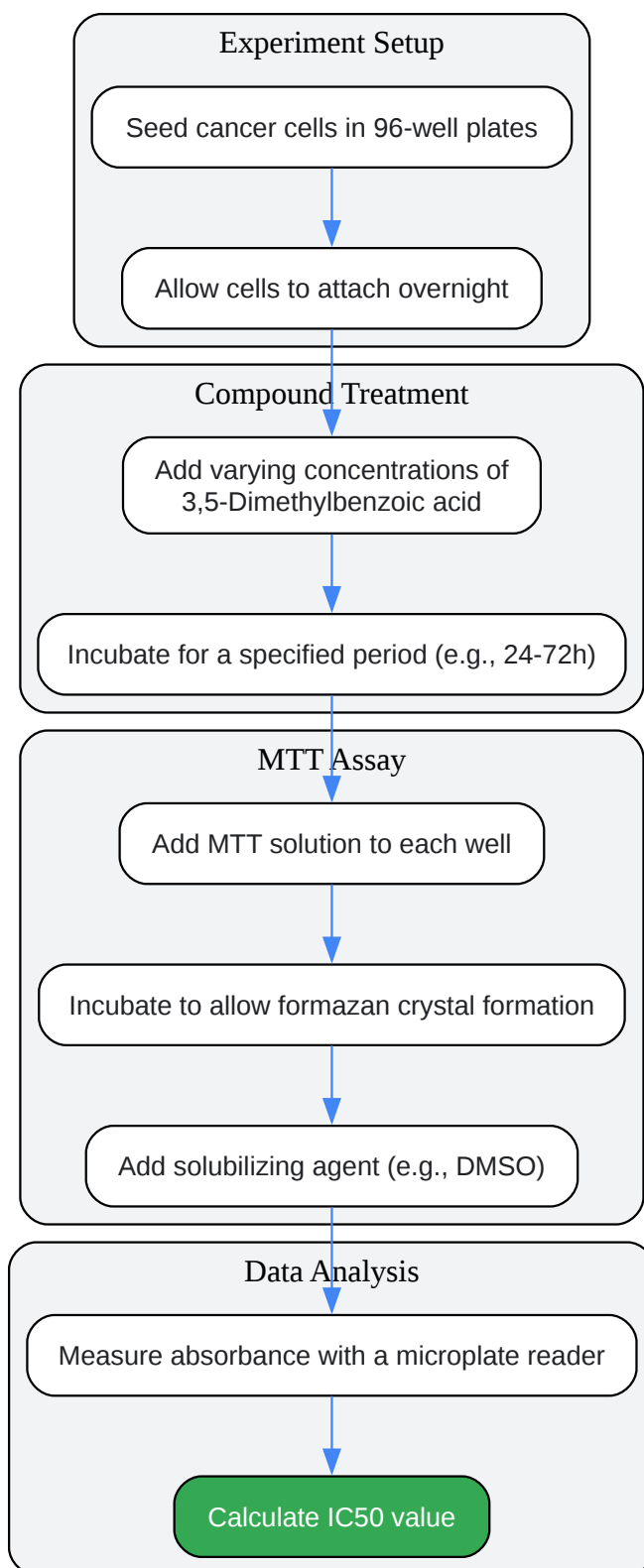
Endpoint	Finding	Reference
Chronic Health Effects	Limited evidence suggests that repeated or long-term occupational exposure may produce cumulative health effects. Long-term exposure to respiratory irritants may result in disease of the airways.	[4]

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **3,5-Dimethylbenzoic acid** are not readily available in the public domain. However, a general workflow for assessing the in vitro cytotoxicity of benzoic acid derivatives, such as the MTT assay, is described in the literature.[8] This can serve as a representative model for evaluating the potential cytotoxic effects of **3,5-Dimethylbenzoic acid**.

General Workflow for in vitro Cytotoxicity Screening (MTT Assay)

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a colorimetric method used to assess cell viability. The workflow for such an experiment is depicted below.



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